

Application Notes and Protocols: RTI-13951-33

In Vivo Administration and Dosage

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Compound of Interest

Compound Name: **RTI-13951-33**

Cat. No.: **B610583**

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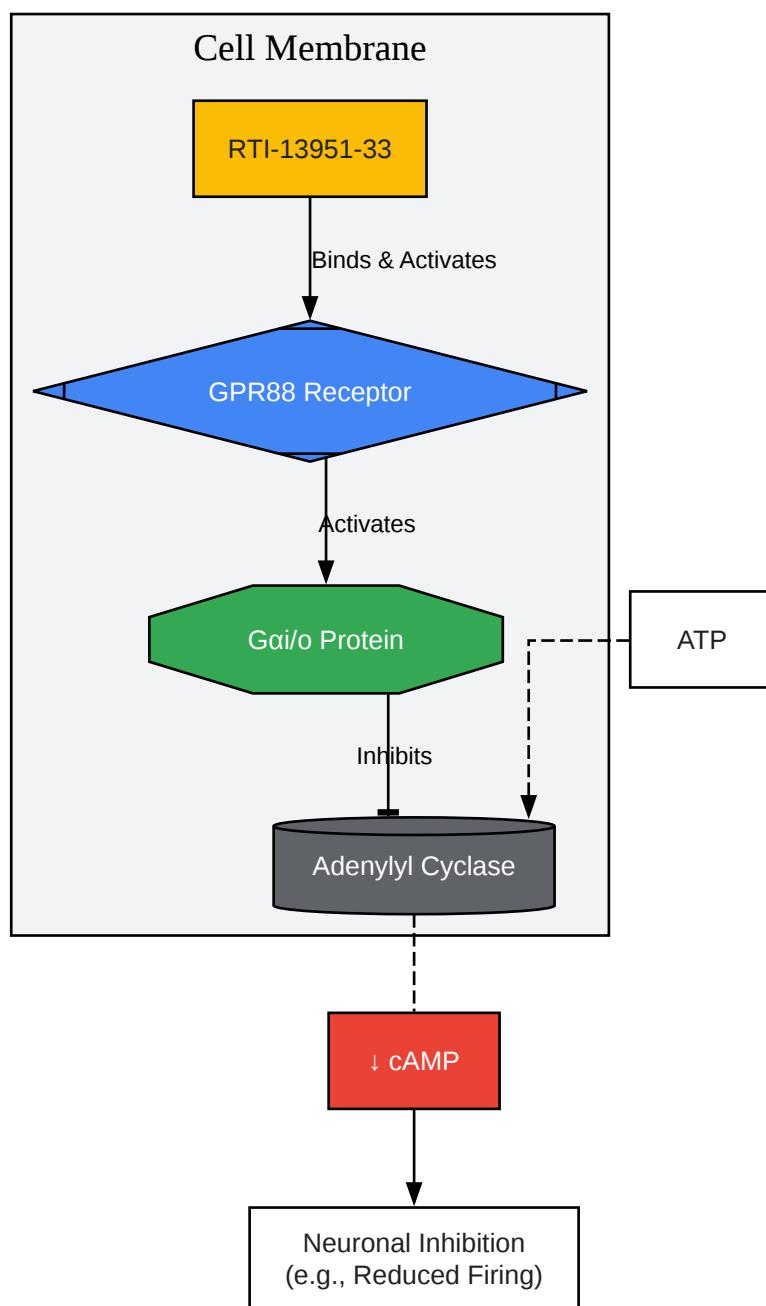
For Researchers, Scientists, and Drug Development Professionals

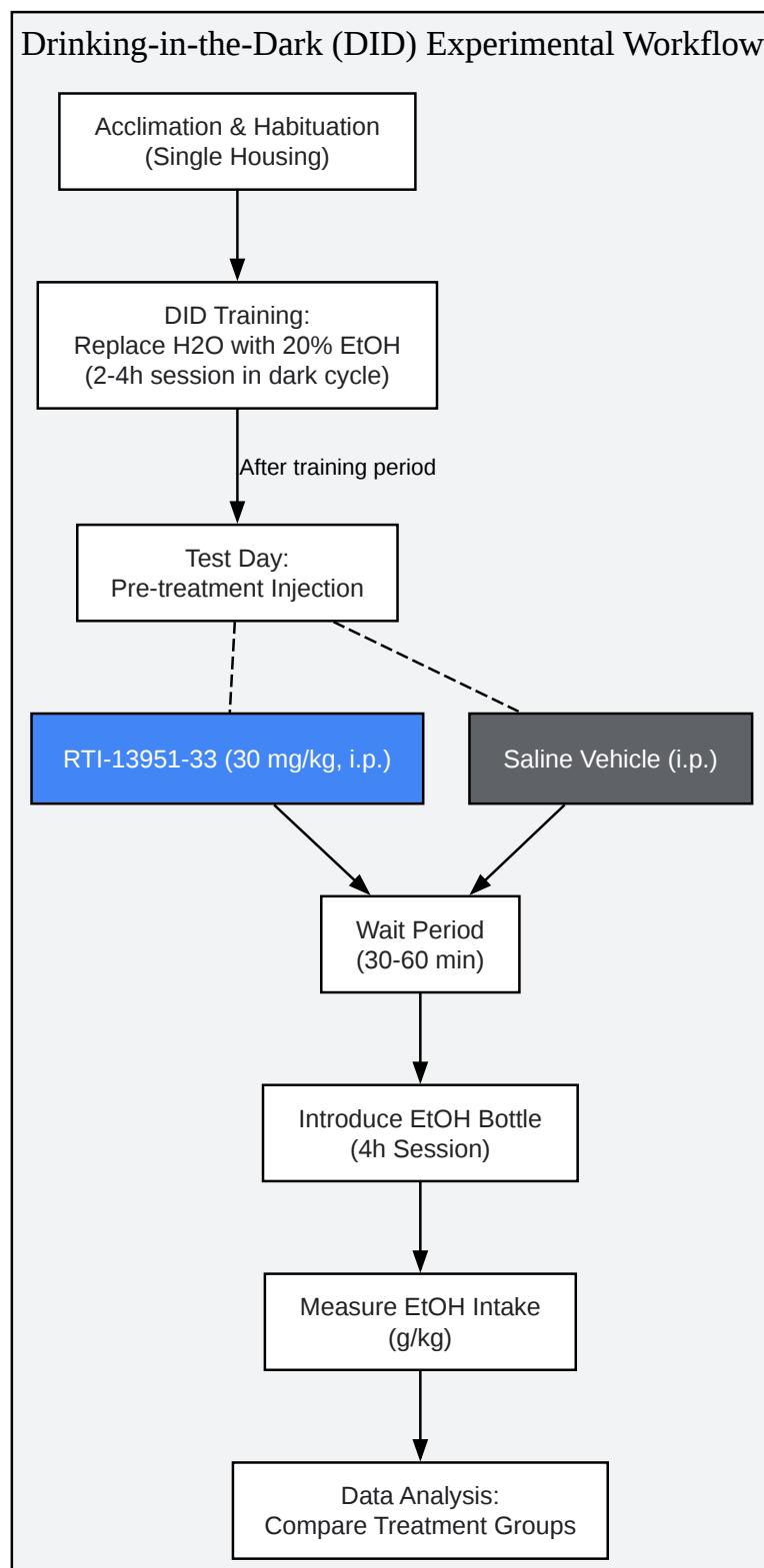
Introduction

RTI-13951-33 is a potent, selective, and brain-penetrant agonist for the orphan G protein-coupled receptor 88 (GPR88).^[1] GPR88 is a G_{ai/o}-coupled receptor highly expressed in the striatum, a key region implicated in reward, motivation, and motor control.^{[2][3]} Preclinical studies have demonstrated the potential of **RTI-13951-33** as a pharmacological tool to investigate GPR88 function and as a lead compound for therapeutic development, particularly for alcohol use disorder (AUD).^{[2][4]} This document provides detailed application notes and protocols for the in vivo administration and dosage of **RTI-13951-33** based on published preclinical research.

Mechanism of Action

RTI-13951-33 acts as an agonist at the GPR88 receptor. As GPR88 is coupled to the G_{ai/o} signaling pathway, its activation by **RTI-13951-33** is presumed to inhibit neuronal activity.^[2] This mechanism is central to its observed effects on reducing alcohol consumption and seeking behaviors. The specificity of **RTI-13951-33** has been confirmed in studies using Gpr88 knockout mice, where the compound's effects on alcohol-related behaviors were absent.^{[2][4]}





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References

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- 4. The GPR88 agonist RTI-13951-33 reduces alcohol drinking and seeking in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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